

Chloroazodin: A Technical Guide to its Chemical Structure and Properties

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Compound of Interest

Compound Name: Chloroazodin

Cat. No.: B3343046

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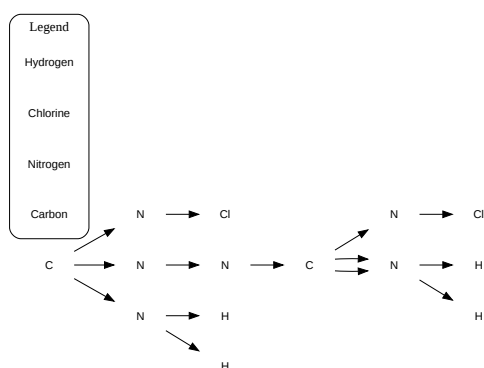
Abstract

Chloroazodin (N,N'-dichloro-1,2-diazenedicarboximidamide) is a broad-spectrum antimicrobial agent that has been utilized for its antiseptic and disinfectant properties. This technical guide provides a comprehensive overview of the chemical structure, physicochemical properties, and antimicrobial characteristics of **chloroazodin**. It is intended to serve as a detailed resource for researchers, scientists, and professionals involved in drug development and infectious disease control. This document summarizes key identifiers, presents quantitative data in structured tables, and outlines the general mechanism of action for N-chloro compounds.

Chemical Identity and Structure

Chloroazodin is a synthetic organic compound characterized by a diazenedicarboximidamide core with two chlorine atoms attached to the nitrogen atoms.

Chemical Structure:



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Figure 1: Chemical structure of **Chloroazodin**.

Table 1: Chemical Identifiers of **Chloroazodin**

Identifier	Value	Reference(s)
IUPAC Name	(1E)-2-chloro-1-[(E)-N'-chlorocarbamimidoyl]iminoguanidine	[1]
CAS Number	502-98-7	[1]
PubChem CID	6312330	[1]
Molecular Formula	C ₂ H ₄ Cl ₂ N ₆	[1]
Synonyms	Chlorazodin, Dichloroazodicarbonamidine, Azochloramide	[1]

Physicochemical Properties

Chloroazodin is a yellow crystalline solid with a faint chlorine-like odor. Its physicochemical properties are summarized in the table below.

Table 2: Physicochemical Properties of **Chloroazodin**

Property	Value	Reference(s)
Molecular Weight	183.00 g/mol	[1]
Melting Point	Decomposes explosively at ~155 °C	
Boiling Point	Not applicable	
Density	Data not available	
Solubility	Very slightly soluble in water; sparingly soluble in alcohol; slightly soluble in glycerol and glyceryl triacetate.	
pKa (predicted)	7.8	
Stability	Unstable to light and heat. Decomposition is accelerated by contact with metals. Solutions decompose on exposure to light and warming.	

Antimicrobial Properties and Mechanism of Action

Chloroazodin exhibits broad-spectrum antimicrobial activity against a variety of microorganisms. As an N-chloro compound, its mechanism of action is believed to involve the release of active chlorine, which is a potent oxidizing agent.

The proposed general mechanism of action for N-chloro compounds involves several key steps:

- **Release of Active Chlorine:** In an aqueous environment, N-chloro compounds can hydrolyze to release hypochlorous acid (HOCl), a strong oxidizing agent.
- **Oxidative Damage:** The released active chlorine can oxidize critical components of microbial cells.

- **Inhibition of Essential Enzymes:** A primary target is the sulfhydryl groups (-SH) present in many essential enzymes. Oxidation of these groups to disulfides (R-S-S-R) or other oxidized forms can lead to enzyme inactivation.[1]
- **Disruption of Cellular Processes:** This enzymatic inhibition disrupts vital cellular processes such as respiration, glucose metabolism, and DNA synthesis, ultimately leading to microbial death.[1]



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Figure 2: General mechanism of action for N-chloro antimicrobial compounds.

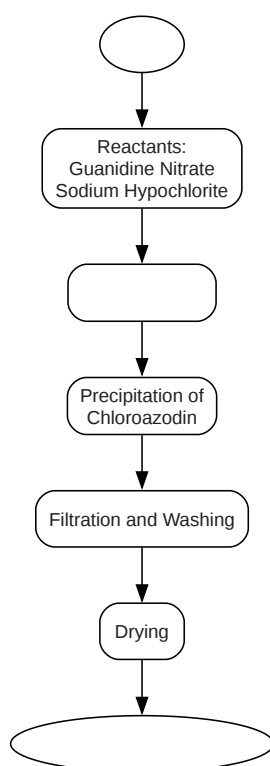
While this represents the general understanding for this class of compounds, specific and detailed mechanistic studies on **chloroazodin** are limited in recent literature. Furthermore, there is a lack of information regarding its specific effects on microbial signaling pathways.

Experimental Protocols

Detailed and validated experimental protocols for the synthesis, analysis, and stability testing of **chloroazodin** are not readily available in contemporary scientific literature. The following sections provide an overview based on historical and general chemical knowledge.

Synthesis

The synthesis of **chloroazodin** has been historically described to involve the reaction of guanidine nitrate with sodium hypochlorite in an acidic medium.



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Figure 3: General workflow for the synthesis of **Chloroazodin**.

It is crucial to note that this synthesis should only be attempted by trained professionals in a controlled laboratory setting, as **chloroazodin** is an explosive compound.

Analytical Methods

The quantification of **chloroazodin** can be challenging due to its instability. The primary analytical methods would likely involve techniques that can handle unstable compounds and quantify the active chlorine content.

- **Titrimetric Analysis:** A common method for determining the concentration of active chlorine compounds is iodometric titration. This involves reacting the sample with an excess of potassium iodide in an acidic solution, followed by titration of the liberated iodine with a standardized sodium thiosulfate solution.
- **UV-Vis Spectroscopy:** **Chloroazodin** exhibits absorbance in the UV-visible region, which could be utilized for its quantification. However, a validated method with a specific

wavelength of maximum absorbance (λ_{max}) and consideration of potential interference from degradation products would be necessary.

Stability Testing

A stability-indicating analytical method would be required to assess the stability of **chloroazodin**. This typically involves subjecting the compound to stress conditions (e.g., heat, light, humidity, acid/base hydrolysis) and then using a chromatographic technique, such as High-Performance Liquid Chromatography (HPLC), to separate the parent compound from its degradation products. To date, specific, validated stability-indicating methods for **chloroazodin** are not widely reported in recent literature.

Conclusion

Chloroazodin remains a compound of interest due to its potent antimicrobial properties. This guide has consolidated the available information on its chemical structure and physicochemical characteristics. However, it is evident that there is a significant lack of recent, detailed research on its specific antimicrobial spectrum (MIC values), a definitive mechanism of action, and validated experimental protocols for its synthesis and analysis. Further research is warranted to fully characterize this compound and explore its potential applications in modern medicine and disinfection, particularly in an era of increasing antimicrobial resistance. Professionals working with **chloroazodin** should exercise extreme caution due to its explosive nature and inherent instability.

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References

- 1. Antimicrobial activity of N-chloramine compounds - PubMed [pubmed.ncbi.nlm.nih.gov]
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